

3-Fluoro-4-(trifluoromethyl)benzyl bromide CAS number

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Compound of Interest

Compound Name: 3-Fluoro-4-(trifluoromethyl)benzyl bromide

Cat. No.: B1302110

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An In-Depth Technical Guide to **3-Fluoro-4-(trifluoromethyl)benzyl bromide**

CAS Number: 213203-65-7

This technical guide provides a comprehensive overview of **3-Fluoro-4-(trifluoromethyl)benzyl bromide**, a crucial building block in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Physicochemical Properties

3-Fluoro-4-(trifluoromethyl)benzyl bromide is a solid organic compound. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	213203-65-7	[1]
Molecular Formula	C8H5BrF4	[1]
Molecular Weight	257.03 g/mol	[1]
Melting Point	25-27 °C	[1]
Density	1.64 g/mL	[1]
Appearance	Solid	
MDL Number	MFCD00236289	[1]

Safety and Handling

This compound is classified as corrosive and requires careful handling in a laboratory setting. [1] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn. [2] Work should be conducted in a well-ventilated area or under a chemical fume hood. [2]

Hazard Information	Details	References
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed)	
Pictograms	GHS07	
Precautionary Statements	P264, P270, P301 + P312, P501	
Storage	Store locked up in a well-ventilated place. Keep container tightly closed.	[2]

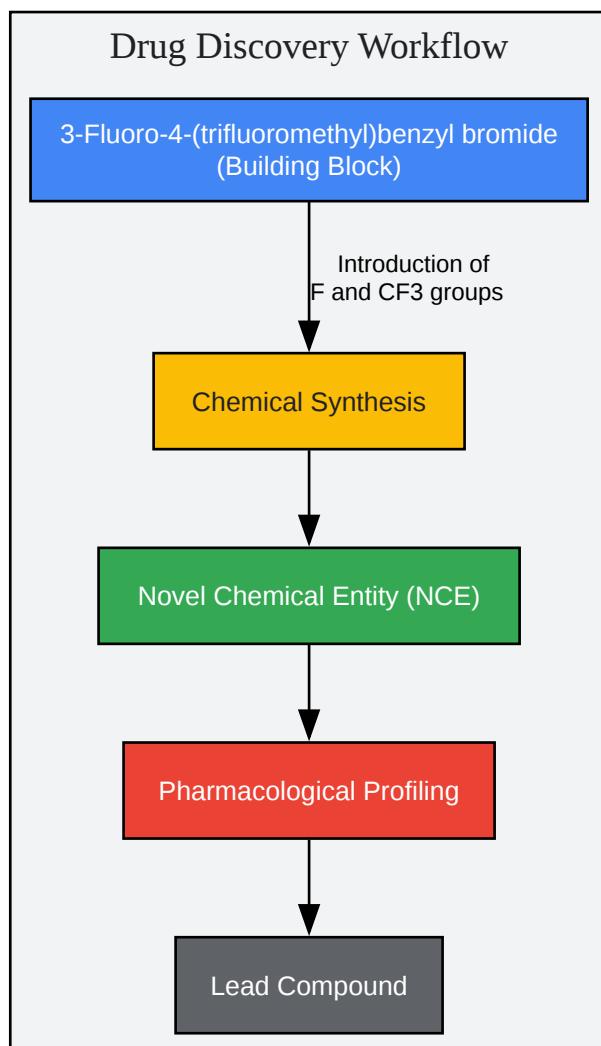
Role in Drug Discovery and Development

The strategic incorporation of fluorine atoms and trifluoromethyl (CF₃) groups into organic molecules is a cornerstone of modern medicinal chemistry.^[3] These modifications can significantly enhance a compound's pharmacological profile.

The trifluoromethyl group, in particular, is known to improve:

- Lipophilicity: This can enhance a drug's ability to cross cell membranes.^{[4][5]}
- Metabolic Stability: The C-F bond is very strong, making the CF₃ group resistant to metabolic degradation, which can increase the drug's half-life.^{[4][5]}
- Receptor Binding Affinity: The electron-withdrawing nature of the CF₃ group can alter the electronic properties of a molecule, leading to stronger interactions with biological targets.^{[4][5]}

3-Fluoro-4-(trifluoromethyl)benzyl bromide serves as a key intermediate, allowing for the precise introduction of both a fluorine atom and a trifluoromethyl group into a target molecule.^[4] This makes it a valuable reagent in the synthesis of novel therapeutic agents.^[4]



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Diagram 1: Role in Drug Discovery Workflow

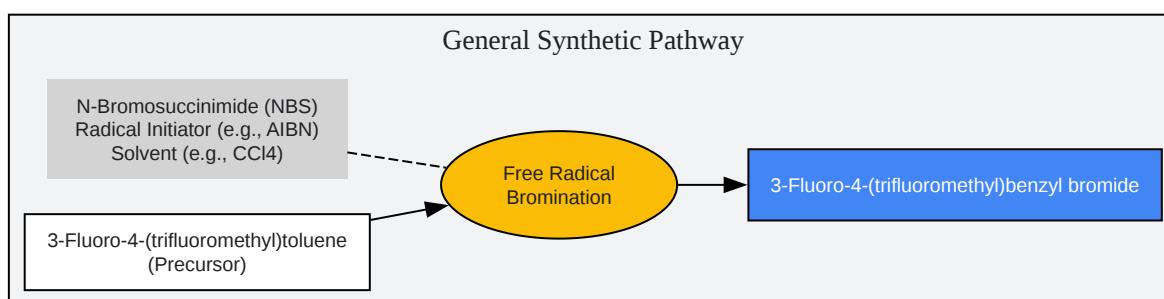
Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Fluoro-4-(trifluoromethyl)benzyl bromide** are not readily available in the provided search results, a general synthetic approach for similar compounds involves the bromination of the corresponding toluene derivative. A plausible synthetic pathway is outlined below.

General Synthesis of Benzyl Bromides:

A common method for producing benzyl bromides is through the free-radical bromination of a toluene derivative using a brominating agent like N-bromosuccinimide (NBS) in the presence of a radical initiator such as benzoyl peroxide or AIBN. The reaction is typically carried out in a non-polar solvent like carbon tetrachloride and may be initiated by light.

A patent for a related compound, 3-fluoro-4-trifluoromethyl benzonitrile, describes a multi-step synthesis starting from ortho-fluoro benzotrifluoride, involving nitration, reduction, bromination, and diazotization/amine-removing reactions.^[6] This highlights the complex, multi-step nature often required for the synthesis of such specifically substituted aromatic compounds.

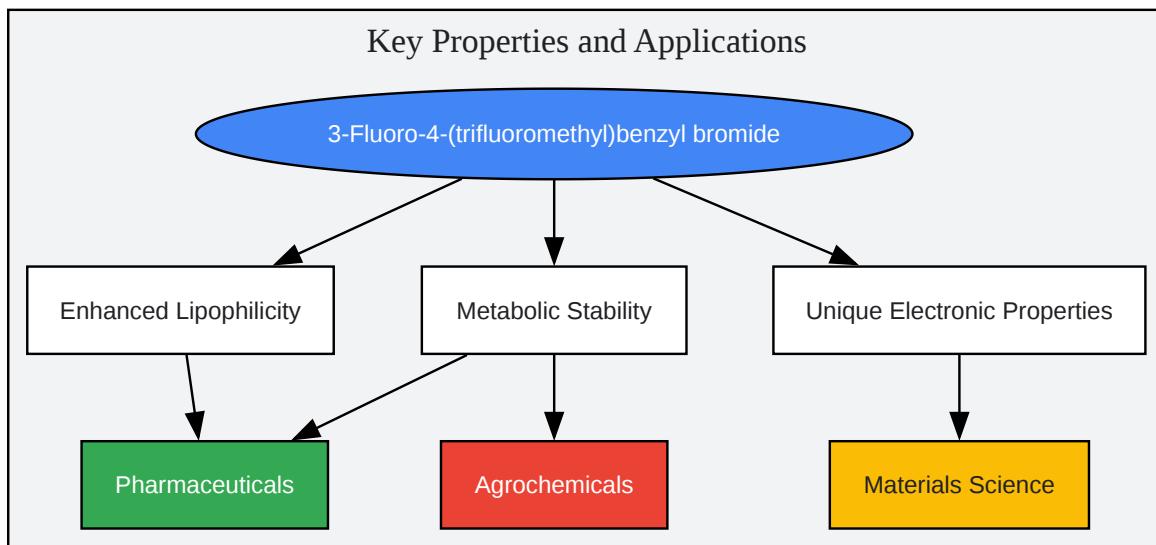


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Diagram 2: Plausible Synthetic Route

Applications

Beyond its role in pharmaceuticals, fluorinated organic compounds like this are also utilized in the agrochemical industry and in the development of advanced materials.^[4] In agrochemicals, fluorination can lead to increased potency and persistence of pesticides and herbicides.^[4] In materials science, the unique electronic properties conferred by the trifluoromethyl group make it a valuable component in the design of novel polymers and other high-performance materials.^[5]



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Diagram 3: Properties and Applications Relationship

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